

# A Comparative Guide to (Ethylenedioxy)dimethanol and DMDHEU for Textile Finishing

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## Compound of Interest

Compound Name: (Ethylenedioxy)dimethanol

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The textile industry continuously seeks innovative finishing agents to enhance fabric properties, particularly wrinkle resistance. Among the various crosslinking agents, Dimethylol Dihydroxyethyleneurea (DMDHEU) has been a long-standing choice. However, concerns over formaldehyde release have driven research towards alternatives. This guide provides a detailed comparison of DMDHEU with a potential alternative, **(Ethylenedioxy)dimethanol**, focusing on their performance in textile finishing applications.

## Chemical Structures

### Chemical Structures

Dimethylol Dihydroxyethyleneurea (DMDHEU)



(Ethylenedioxy)dimethanol (EDDM)



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Caption: Chemical structures of **(Ethylenedioxy)dimethanol** and DMDHEU.

## Performance Data Comparison

A direct quantitative comparison of **(Ethylenedioxy)dimethanol** (EDDM) and DMDHEU for textile finishing is challenging due to the limited publicly available performance data for EDDM in this specific application. DMDHEU is a well-established crosslinking agent, and its performance has been extensively documented. EDDM is known as a formaldehyde-releasing biocide and has potential as a crosslinker, but its efficacy in imparting wrinkle resistance to textiles is not as thoroughly characterized in the reviewed literature.

The following table summarizes typical performance data for DMDHEU on cotton fabric. The corresponding data for **(Ethylenedioxy)dimethanol** is largely unavailable in the searched scientific and technical literature and would require experimental investigation for a direct comparison.

Performance Metric	(Ethylenedioxy)dimethanol	DMDHEU	Test Method
Wrinkle Recovery Angle (WRA) (°)	Data not available	~150 - 180 (Warp + Weft)	AATCC 66
Tensile Strength Retention (%)	Data not available	~50 - 70	ISO 13934-1
Tear Strength Retention (%)	Data not available	~40 - 60	ISO 13937-2
Formaldehyde Release (ppm)	Data not available (known formaldehyde donor)	< 75 (with low-formaldehyde formulations)	AATCC 112 / ISO 14184-1

## Crosslinking Mechanism on Cellulose Fibers

The primary mechanism for imparting wrinkle resistance in cellulosic fabrics like cotton is the formation of crosslinks between the polymer chains. Both **(Ethylenedioxy)dimethanol** and

DMDHEU are capable of reacting with the hydroxyl groups of cellulose under acidic catalysis and heat.



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Caption: Generalized crosslinking of cellulose with a finishing agent.

## Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of textile finishing agents. Below are the standard protocols for key performance evaluations.

### Wrinkle Recovery Angle (AATCC Test Method 66)

This test method determines the ability of a fabric to recover from creasing.

Apparatus:

- Crease recovery tester
- Loading device
- Specimen holder
- Stopwatch

Procedure:

- Specimen Preparation: Cut fabric specimens of a specified size, typically 15 mm x 40 mm, in both warp and weft directions. Condition the specimens in a standard atmosphere ( $21 \pm 1^\circ\text{C}$  and  $65 \pm 2\%$  relative humidity).
- Creasing: Fold a specimen in half and place it under a specified load (e.g., 500g) for a set time (e.g., 5 minutes).
- Recovery: Remove the load and transfer the specimen to the holder of the crease recovery tester.
- Measurement: Allow the specimen to recover for a specified time (e.g., 5 minutes). The angle of recovery is then measured on the instrument's scale. A higher angle indicates better wrinkle resistance.<sup>[1][2]</sup>

### Tensile Strength (ISO 13934-1)

This method measures the maximum force a fabric can withstand before breaking.<sup>[3][4][5][6]</sup>

**Apparatus:**

- Constant-Rate-of-Extension (CRE) tensile testing machine
- Clamps and jaws appropriate for the fabric type

**Procedure:**

- Specimen Preparation: Cut fabric strips of a specified width (e.g., 50 mm) and length in both warp and weft directions.[\[3\]](#)[\[5\]](#)[\[6\]](#) Condition the specimens in a standard atmosphere.
- Mounting: Mount the specimen in the jaws of the tensile tester with a specified gauge length.
- Testing: Extend the specimen at a constant rate until it ruptures.
- Data Collection: Record the maximum force (in Newtons) and the elongation at maximum force. A higher retention of tensile strength after finishing is desirable.

## Formaldehyde Release (AATCC Test Method 112 / ISO 14184-1)

These methods quantify the amount of formaldehyde released from a treated fabric.

**AATCC 112 (Sealed Jar Method):**[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Specimen Preparation: A weighed fabric specimen is suspended over a specific volume of water in a sealed jar.[\[7\]](#)[\[8\]](#)
- Incubation: The sealed jar is placed in an oven at a controlled temperature (e.g., 49°C) for a specified duration (e.g., 20 hours).[\[7\]](#)
- Analysis: The amount of formaldehyde absorbed into the water is determined colorimetrically using a spectrophotometer.[\[7\]](#)[\[8\]](#)

**ISO 14184-1 (Water Extraction Method):**[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Extraction: A weighed fabric specimen is placed in a flask with water and agitated in a water bath at a controlled temperature (e.g., 40°C) for a specific time (e.g., 60 minutes).[\[14\]](#)

- Filtration: The extract is filtered.
- Analysis: The formaldehyde concentration in the filtrate is determined by reacting it with acetylacetone to form a colored compound, which is then measured using a spectrophotometer.[\[13\]](#)[\[14\]](#)

## Experimental Workflow

The evaluation of a new textile finishing agent typically follows a standardized workflow to ensure comprehensive and comparable results.

## Experimental Workflow for Textile Finishing Agent Evaluation



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